

Common side reactions with bis-sulfone linkers and how to avoid them

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Compound of Interest

Compound Name: *Bis-sulfone-PEG8-NHS Ester*

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Technical Support Center: Bis-Sulfone Linkers

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with bis-sulfone linkers in bioconjugation experiments.

Frequently Asked Questions (FAQs)

Q1: What are bis-sulfone linkers and what is their primary application?

Bis-sulfone linkers are crosslinking reagents used in bioconjugation, most notably for the creation of antibody-drug conjugates (ADCs).^[1] They are designed to react with thiol groups (-SH), typically from cysteine residues on a protein, to form stable thioether bonds. A key application is the re-bridging of disulfide bonds in antibodies that have been reduced, which helps to maintain the antibody's structural integrity while attaching a payload.^[2]

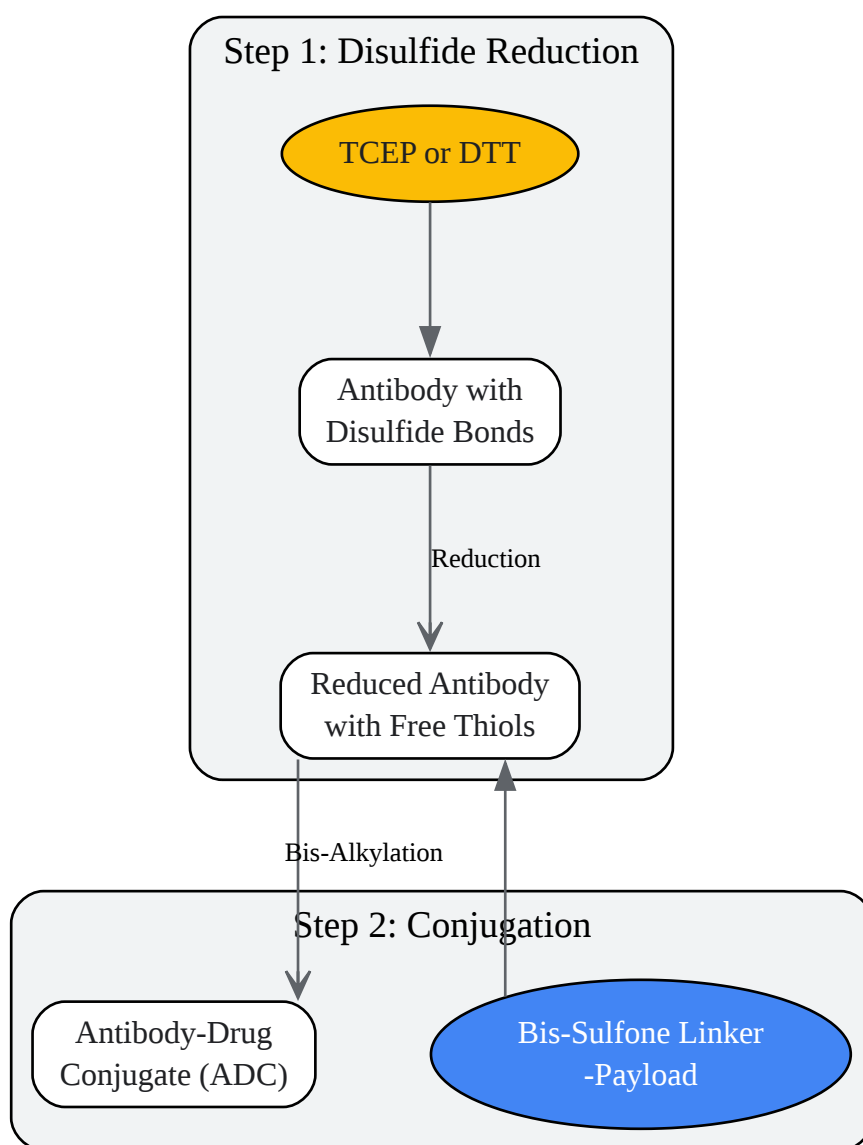
Q2: What is the reaction mechanism of bis-sulfone linkers with thiols?

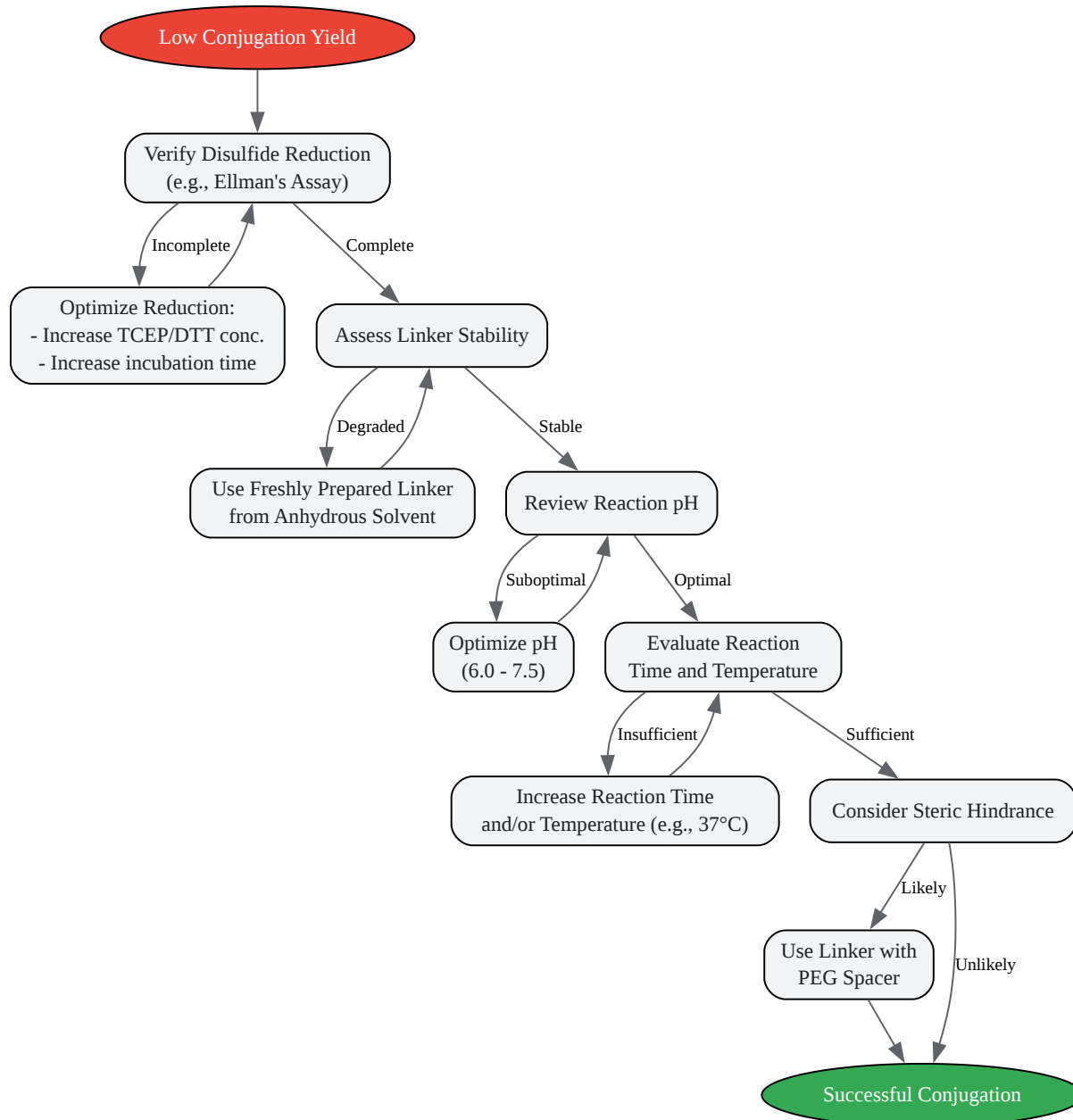
The conjugation process with bis-sulfone linkers that re-bridge disulfide bonds is typically a two-step process:

- **Disulfide Bond Reduction:** The interchain disulfide bonds of the antibody are first reduced to generate free thiol groups. This is commonly achieved using reducing agents like dithiothreitol (DTT) or tris(2-carboxyethyl)phosphine (TCEP).^[2]

- Bis-Alkylation: The bis-sulfone linker then reacts with the pair of thiols through a sequential Michael addition and elimination reaction, forming a stable three-carbon bridge and covalently linking the payload to the antibody.[\[2\]](#)[\[3\]](#)

Below is a diagram illustrating the general workflow for bis-sulfone conjugation.





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References

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